

storage and handling guidelines for 5-Bromo-2-ethylaniline

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Compound of Interest

Compound Name: 5-Bromo-2-ethylaniline

Cat. No.: B1292103

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An In-Depth Technical Guide to the Storage and Handling of **5-Bromo-2-ethylaniline**

This guide serves as a comprehensive technical resource for the safe storage, handling, and disposal of **5-Bromo-2-ethylaniline** (CAS No. 14922-91-9). Designed for researchers, chemists, and drug development professionals, this document synthesizes critical safety data, field-proven protocols, and risk mitigation strategies. The principles outlined are derived from the known characteristics of **5-Bromo-2-ethylaniline** and its close structural analogs, ensuring a robust framework for laboratory safety and experimental integrity.

Chemical Profile and Hazard Identification

5-Bromo-2-ethylaniline is a substituted aniline, a class of compounds widely used as intermediates in the synthesis of dyes, pharmaceuticals, and other specialty chemicals.^[1] Its molecular structure, featuring an amine group and a bromine atom on a benzene ring, dictates its reactivity and toxicological profile. While a comprehensive, peer-reviewed toxicological dataset for this specific compound is not widely published, a reliable hazard profile can be inferred from its structural analogs, such as 5-bromo-o-toluidine and the parent compound, aniline.^{[2][3][4]}

The primary hazards are associated with its potential for acute toxicity via oral, dermal, and inhalation routes, as well as its classification as a skin and eye irritant.^{[2][5]} Chronic exposure to anilines can lead to systemic effects, including damage to the blood through the formation of methemoglobin.^[6]

Table 1: Chemical and Physical Properties of **5-Bromo-2-ethylaniline**

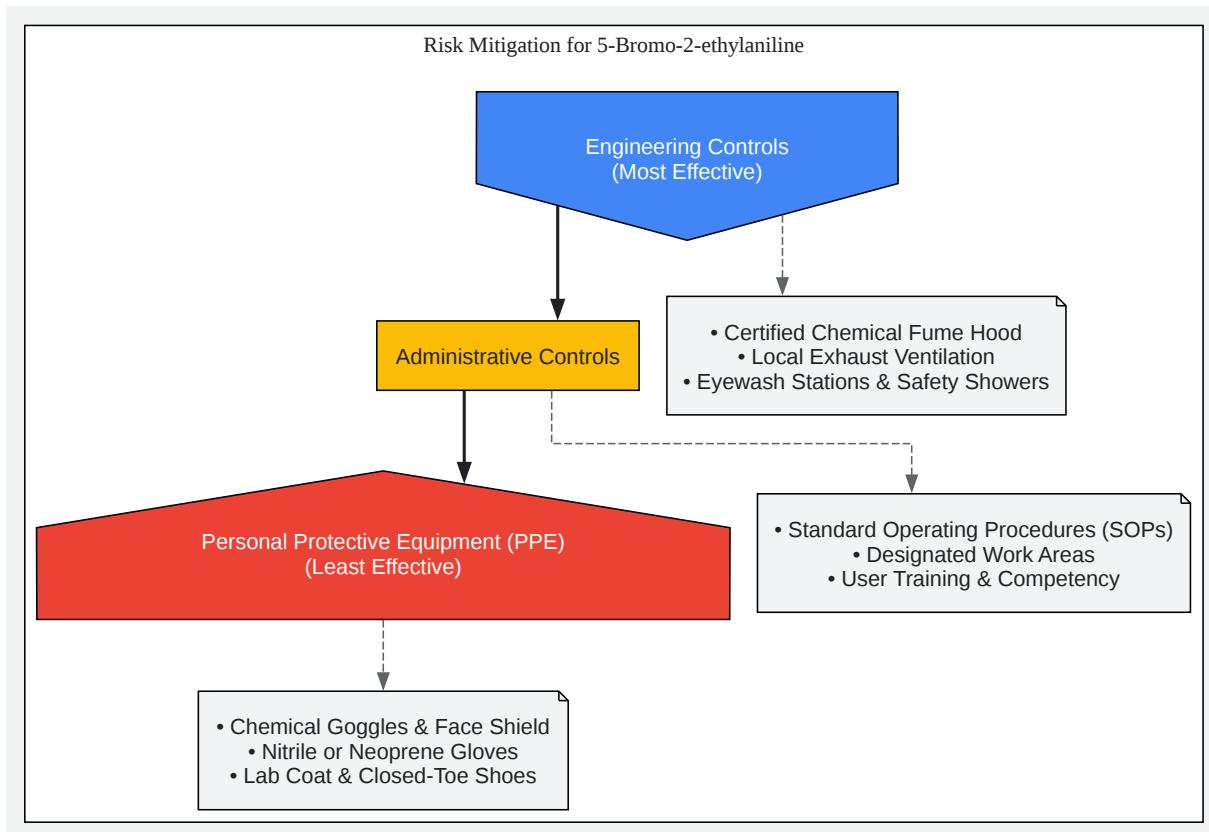
Property	Value	Source(s)
CAS Number	14922-91-9	[7][8][9]
Molecular Formula	C ₈ H ₁₀ BrN	[7][8]
Molecular Weight	200.08 g/mol	[7][8][9]
IUPAC Name	5-bromo-2-ethylaniline	[7][10]
Purity	Typically >95%	[9][10]

Table 2: Inferred GHS Hazard Classification (Based on data for 5-Bromo-2-methylaniline and other substituted anilines)

Hazard Class	Category	Hazard Statement	Source(s)
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed	[2][5]
Acute Toxicity, Dermal	Category 4	H312: Harmful in contact with skin	[2][5]
Acute Toxicity, Inhalation	Category 4	H332: Harmful if inhaled	[2][5]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation	[2][5]
Serious Eye Damage/Irritation	Category 2	H319: Causes serious eye irritation	[2][5]
Specific Target Organ Toxicity	Category 3	H335: May cause respiratory irritation	[2][3]

Hierarchy of Controls: Engineering, Administrative, and Personal Protection

A multi-layered approach is essential to minimize exposure. The hierarchy of controls prioritizes engineering solutions over procedural and personal measures.



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Caption: Hierarchy of controls for safe handling.

Engineering Controls

The primary engineering control for handling **5-Bromo-2-ethylaniline** is a certified chemical fume hood.[4][11] This is non-negotiable and serves to capture vapors and aerosols at the source, preventing inhalation. The work area must also be equipped with easily accessible emergency eyewash stations and safety showers.[11][12]

Personal Protective Equipment (PPE)

PPE is the final barrier between the researcher and the chemical.[13] Its selection must be based on a thorough risk assessment.

Table 3: Recommended Personal Protective Equipment (PPE)

Category	Specification	Rationale and Best Practices	Source(s)
Eye/Face	Chemical splash goggles meeting ANSI Z87.1 or EN166 standards. A face shield should be worn over goggles when there is a significant splash risk.	Protects eyes from direct contact with solids or solutions, which can cause serious irritation.	[2][11][14]
Hand	Chemical-resistant gloves (e.g., nitrile, neoprene). Double-gloving is recommended.	Prevents dermal absorption, a primary route of toxic exposure for anilines. Gloves should be inspected before use and changed every 30-60 minutes or immediately upon contamination.	[4][13][14]
Body	Flame-resistant lab coat, long pants, and fully enclosed, chemical-resistant footwear. A chemical-resistant apron is advised for handling larger quantities.	Protects skin from accidental spills and contamination. Lab coats should never be worn outside the designated laboratory area.	[4][15]
Respiratory	A NIOSH/MSHA-approved respirator is required if work cannot be conducted within a fume hood or if exposure limits are exceeded.	Prevents inhalation of toxic vapors or aerosols. Users must be fit-tested and trained in the respirator's use.	[2][11][15]

Long-Term Storage and Chemical Stability

Proper storage is paramount to maintaining the chemical's integrity and ensuring laboratory safety. **5-Bromo-2-ethylaniline** is sensitive to light and air, which can cause degradation over time.[\[16\]](#)[\[17\]](#)

Table 4: Recommended Storage Conditions

Parameter	Guideline	Rationale	Source(s)
Temperature	2°C to 8°C	Refrigeration slows potential degradation pathways, ensuring long-term stability.	[8] [10]
Atmosphere	Store under an inert gas (e.g., Argon, Nitrogen).	Minimizes oxidation and degradation from atmospheric components.	[18]
Light	Keep in a dark place or use an amber, light-blocking container.	Prevents photochemical degradation.	[4] [8] [16]
Container	Keep container tightly closed and properly sealed.	Prevents contamination and release of vapors into the storage area.	[2] [11] [19]
Location	Store in a dry, well-ventilated, designated chemical storage cabinet away from incompatible materials.	Ensures containment and prevents accidental reactions.	[4] [11] [20]

Incompatibilities

To prevent violent reactions, fires, or the release of toxic gases, **5-Bromo-2-ethylaniline** must be stored separately from the following:

- Strong Oxidizing Agents: (e.g., perchlorates, nitrates, peroxides)[11][16]
- Acids and Acid Chlorides: Can cause vigorous or violent exothermic reactions.[11][16]
- Acid Anhydrides and Chloroformates[11]
- Sources of Ignition: The compound is combustible.[11][16]

Standard Operating Protocol: Weighing and Solution Preparation

This protocol outlines a self-validating workflow that integrates safety checks at each stage.

I. Pre-Operational Checks

- Verify Engineering Controls: Confirm the chemical fume hood has a valid certification and is functioning correctly (check airflow monitor).
- Assemble PPE: Don all required PPE as specified in Table 3.
- Prepare Workspace: Clear the fume hood of all unnecessary items. Place a plastic-backed absorbent liner on the work surface to contain minor spills.
- Assemble Equipment: Gather all necessary glassware, spatulas, solvent, and a designated, labeled waste container within the fume hood.

II. Weighing and Transfer

- Equilibration: Allow the container of **5-Bromo-2-ethylaniline** to warm to room temperature before opening to prevent condensation of atmospheric moisture.
- Aliquot Transfer: Inside the fume hood, carefully transfer the required amount of the compound from the storage container to a tared weighing vessel.

- Secure Primary Container: Immediately and tightly reseal the main storage container and place it to the side.
- Dissolution: Place the weighing vessel containing the aliquot into the final flask. Using a funnel, slowly add the desired solvent, ensuring the compound is fully dissolved.

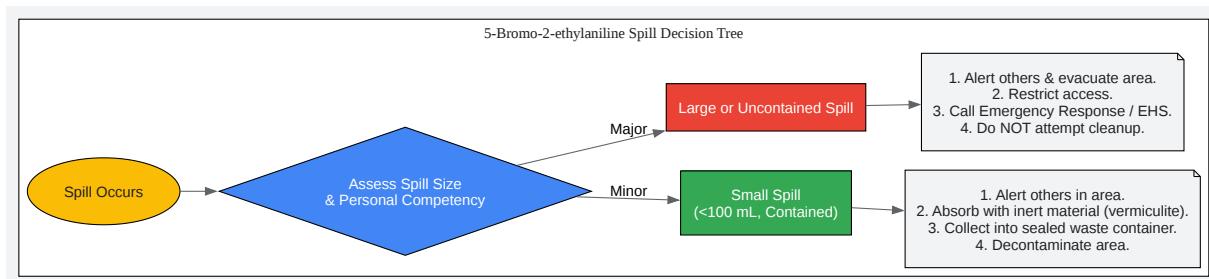
III. Post-Operational Procedures

- Decontamination: Wipe down the spatula and any affected surfaces with a suitable solvent (e.g., ethanol) and dispose of the wipes in the designated hazardous waste container.
- Waste Disposal: All contaminated consumables (weigh paper, gloves, liners) must be placed in a sealed, labeled hazardous waste container.[\[21\]](#)
- PPE Removal: Remove PPE in the correct order (gloves first, followed by lab coat and eye protection) to avoid cross-contamination.
- Hygiene: Wash hands thoroughly with soap and water after the procedure is complete.[\[2\]\[14\]](#)

Emergency Response Procedures

Rapid and correct response to an emergency is critical.

Spill Response



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Caption: Decision workflow for chemical spills.

In the event of a small, manageable spill, trained personnel wearing appropriate PPE should absorb the material with an inert substance like vermiculite or sand, collect it into a sealed container for hazardous waste, and decontaminate the area.[16][20][21] For large spills, evacuate the area immediately, restrict access, and contact your institution's Environmental Health and Safety (EHS) office.[16]

First Aid Measures

Immediate action is required following any exposure.

- Inhalation: Move the individual to fresh air immediately. If breathing is difficult, administer oxygen. If breathing has stopped, begin artificial respiration. Seek immediate medical attention.[2]
- Skin Contact: Remove all contaminated clothing immediately. Wash the affected area with copious amounts of soap and water for at least 15 minutes. Seek immediate medical attention.[2][16]

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, holding the eyelids open. Remove contact lenses if present and easy to do. Seek immediate medical attention.[2][19]
- Ingestion: Do NOT induce vomiting. Rinse the mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[2][22]

Waste Management and Disposal

5-Bromo-2-ethylaniline and any materials contaminated with it are considered hazardous waste.[6][19]

- Segregation: Collect all waste in a designated, compatible, and clearly labeled hazardous waste container.[20]
- Labeling: The container must be labeled with "Hazardous Waste" and the full chemical name.
- Disposal: Arrange for disposal through your institution's licensed hazardous waste disposal program. Do not dispose of this chemical down the drain or in regular trash.[2][21]

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